

identifying olivine in geological field samples

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Olivin*

Cat. No.: *B1252735*

[Get Quote](#)

An In-Depth Technical Guide to the Field Identification of **Olivine**

Introduction

Olivine is a crucial rock-forming nesosilicate mineral group with the chemical formula $(\text{Mg},\text{Fe})_2\text{SiO}_4$.^{[1][2]} It represents a solid solution series between the magnesium-rich endmember, forsterite (Mg_2SiO_4), and the iron-rich endmember, fayalite (Fe_2SiO_4).^{[2][3]} The name is derived from its characteristic olive-green color.^[2] **Olivine** is a primary component of the Earth's upper mantle and is commonly found in mafic and ultramafic igneous rocks.^{[2][4]} Its identification in the field is fundamental to understanding the petrogenesis and classification of these rocks. This guide provides a detailed protocol for the identification of **olivine** in geological field samples, tailored for researchers and scientists.

Geological Context and Occurrence

The presence of **olivine** is typically restricted to specific geological environments due to its high crystallization temperature from magma.^[5]

- Igneous Rocks: **Olivine** is most abundant in low-silica mafic and ultramafic igneous rocks.^[4] It is a defining mineral in rocks such as peridotite and dunite and is common in gabbro and basalt.^{[4][5][6]} Its association with minerals like calcic plagioclase and magnesium-rich pyroxenes is characteristic of high-temperature crystallization.^[4]
- Metamorphic Rocks: Less commonly, forsterite-rich **olivine** can be found in metamorphosed siliceous dolomites and marbles.^{[3][6][7]}

- Xenoliths: Well-developed crystal masses of **olivine** are often found in xenoliths—fragments of mantle rock brought to the surface during volcanic eruptions.[6]
- Weathering: **Olivine** weathers very easily at the Earth's surface, often altering to serpentine or iddingsite (a mixture of clay minerals and iron oxides).[2][5][7] This rapid alteration means fresh **olivine** is most likely to be found in recent volcanic flows or unweathered rock exposures.

Macroscopic Identification in Hand Samples

The identification of **olivine** in the field relies on a combination of its distinct physical properties.

- Color: Typically a distinctive olive-green to yellow-green, though iron-rich varieties (fayalite) can be brownish.[1][5][6] It may alter to a reddish color due to the oxidation of iron.[2]
- Luster: Possesses a vitreous (glassy) luster.[1][6][8]
- Crystal Habit and Form: In volcanic rocks, **olivine** may form euhedral phenocrysts.[7] More commonly, it appears as anhedral to subhedral embedded grains or as granular masses.[5][7] When crystals are well-formed, they can exhibit characteristic six or eight-sided "barrel-like" sections.[8]
- Fracture and Cleavage: **Olivine** has poor cleavage and a brittle tenacity, resulting in a distinctive conchoidal fracture.[1][2][5] The lack of prominent cleavage planes is a key diagnostic feature when comparing it to minerals like pyroxene.[7][9]
- Hardness: It is a relatively hard mineral, with a Mohs hardness ranging from 6.5 to 7.[1][6] This means it can scratch glass and cannot be scratched by a steel knife.
- Streak: The streak of **olivine** is colorless or white.[2][3]

Data Presentation: Summary Tables

For clarity and comparative purposes, the key properties of **olivine** and minerals it is commonly confused with are summarized below.

Table 1: Physical and Chemical Properties of **Olivine**

Property	Description
Chemical Formula	$(\text{Mg},\text{Fe})_2\text{SiO}_4$ [1] [2]
Crystal System	Orthorhombic [2]
Color	Olive-green, yellow-green, occasionally brown [1] [6]
Luster	Vitreous (glassy) [1] [8]
Hardness (Mohs)	6.5 - 7 [1] [6]
Specific Gravity	3.2 (Mg-rich) to 4.4 (Fe-rich) [1]
Cleavage	Poor/Indistinct [2] [6]
Fracture	Conchoidal [1] [2]
Streak	Colorless or white [2] [3]
Common Habit	Granular masses, embedded grains, "barrel-like" crystals [5] [7] [8]
Common Association	Mafic/ultramafic igneous rocks (basalt, gabbro, peridotite) [4] [6]
Alteration Products	Serpentine, Iddingsite [2] [5] [7]

Table 2: Distinguishing Olivine from Similar Field Minerals

Mineral	Key Distinguishing Features from Olivine
Pyroxene (Augite)	Typically dark green to black. Has two distinct cleavage planes at nearly 90 degrees, which olivine lacks.[9]
Epidote	Often a pistachio-green color. Commonly found in metamorphic rocks.[6] Has one perfect cleavage and can be pleochroic (color changes when rotated in light).[6]
Serpentine	A common alteration product of olivine.[6] Significantly softer, with a Mohs hardness of 2.5-4, easily scratched by a knife.[6] Often has a greasy or waxy luster.
Apatite	Green varieties can mimic olivine's color, but it is much softer with a Mohs hardness of 5.[6] Can be scratched by a steel knife.
Tourmaline	Green varieties exist, but tourmaline is typically found in granite pegmatites, an environment where olivine is generally absent.[6] Often exhibits striated, elongated crystals.
Chlorite	Very soft with a Mohs hardness of 2-2.5, easily scratched by a fingernail.[6] Has one perfect cleavage, similar to mica.[6]

Experimental Protocols for Field Identification

Simple, non-destructive tests can be performed in the field to aid in the identification of **olivine**.

Protocol: Mohs Hardness Test

Objective: To determine the relative hardness of the mineral sample to differentiate it from softer minerals like serpentine or apatite.

Materials:

- Hand lens (10x magnification)
- A set of hardness picks or common objects of known hardness:
 - Fingernail (Hardness ~2.5)
 - Copper penny (Hardness ~3.5)
 - Steel knife blade or nail (Hardness ~5.5)
 - Glass plate (Hardness ~5.5)
 - Streak plate or unglazed porcelain tile (Hardness ~7)

Procedure:

- Select a fresh, unaltered surface on the mineral sample.
- Attempt to scratch the surface of the mineral with an object of known hardness, starting with the softest (fingernail). Press firmly but carefully.
- Examine the tested spot with a hand lens. A true scratch will be a visible groove, not a line of powder from the testing tool that can be rubbed off.
- If the tool did not scratch the mineral, proceed to the next hardest tool (e.g., penny, then steel knife).
- **Olivine** has a hardness of 6.5-7. Therefore, it should not be scratched by a steel knife blade.
- To confirm, attempt to scratch the glass plate with the mineral sample. **Olivine** should readily scratch glass.
- Result Interpretation: If the mineral scratches a steel knife and glass, and cannot be scratched by the knife, its hardness is consistent with **olivine**. If it is easily scratched by the steel knife, it is likely a softer mineral such as apatite or serpentine.[\[6\]](#)

Protocol: Streak Test

Objective: To determine the color of the mineral in powdered form.

Materials:

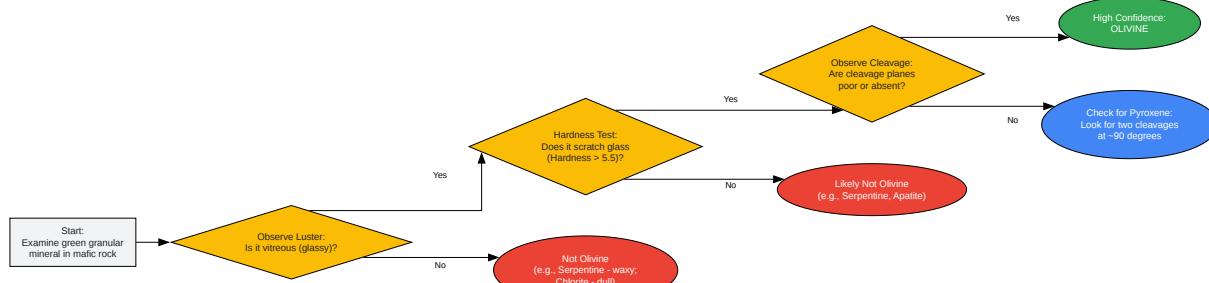
- Unglazed porcelain tile (streak plate)
- Mineral sample

Procedure:

- Select a corner or edge of the mineral sample.
- Rub the mineral firmly across the surface of the streak plate, as if drawing a line with a crayon.
- Observe the color of the powdered residue left on the plate.
- Result Interpretation: **Olivine** will produce a colorless or white streak.[\[2\]](#)[\[3\]](#) This can help distinguish it from other minerals that may have a colored streak.

Visualization of Identification Workflow

The logical process for identifying an unknown green mineral in a mafic igneous rock can be visualized as a workflow.

[Click to download full resolution via product page](#)

A workflow diagram for the field identification of **olivine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Olivine: A rock-forming mineral. Used as the gemstone peridot. [geology.com]
- 2. Olivine - Wikipedia [en.wikipedia.org]
- 3. Olivine [science.smith.edu]
- 4. ALEX STREKEISEN-Olivine- [alexstrekeisen.it]
- 5. geologyscience.com [geologyscience.com]

- 6. Olivine Group | Common Minerals [commonminerals.esci.umn.edu]
- 7. Olivine [sites.und.edu]
- 8. Olivine – Geology is the Way [geologyistheway.com]
- 9. Reddit - The heart of the internet [reddit.com]
- To cite this document: BenchChem. [identifying olivine in geological field samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1252735#identifying-olivine-in-geological-field-samples]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com